

Technical Guide: Density of 2-Ethyl-3-methylbut-1-ene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethyl-3-methylbut-1-ene

Cat. No.: B13780073

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the density of **2-Ethyl-3-methylbut-1-ene**, a volatile organic compound. The document details its physical properties, experimental protocols for density determination, and the factors influencing this key characteristic.

Physicochemical Properties of 2-Ethyl-3-methylbut-1-ene

2-Ethyl-3-methylbut-1-ene, with the chemical formula C_7H_{14} , is a colorless liquid.^[1] Density is a fundamental physical property that, in conjunction with other properties, is essential for the characterization of organic compounds.^{[2][3]} It is a critical parameter for converting measured volumes to volumes at standard temperatures and for various applications in chemical synthesis and quality control.^{[2][3]}

Quantitative Data Summary

The experimentally determined and reported density values for **2-Ethyl-3-methylbut-1-ene** are summarized in the table below. Variations in the reported values may be attributed to differences in experimental conditions such as temperature and pressure.

Parameter	Value	Unit	Reference
Density	0.704	g/cm ³	[2]
Density	0.719	g/mL	[4]
Density	0.7043	g/cm ³ (assumed)	[1]

Experimental Protocols for Density Determination

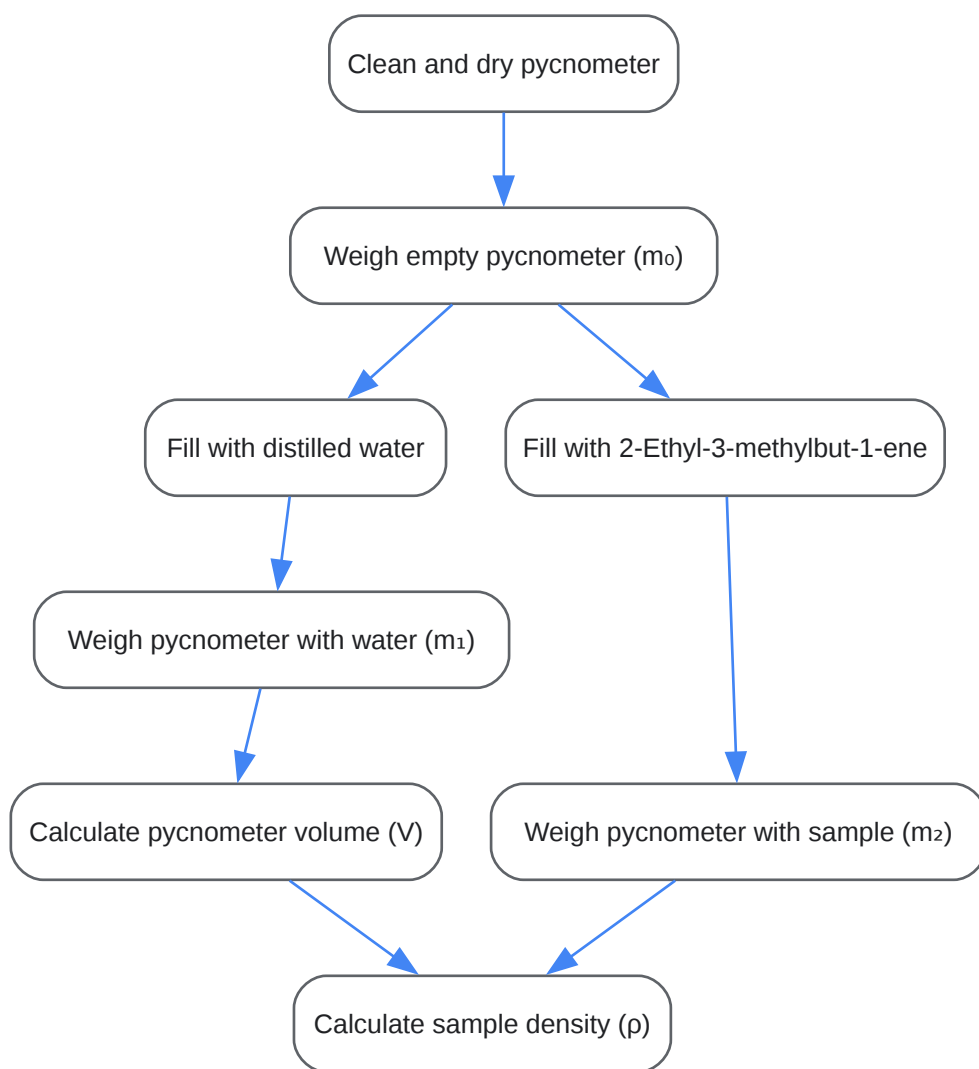
The accurate determination of the density of a liquid such as **2-Ethyl-3-methylbut-1-ene** can be achieved through several established methods. Two common and precise methods are detailed below.

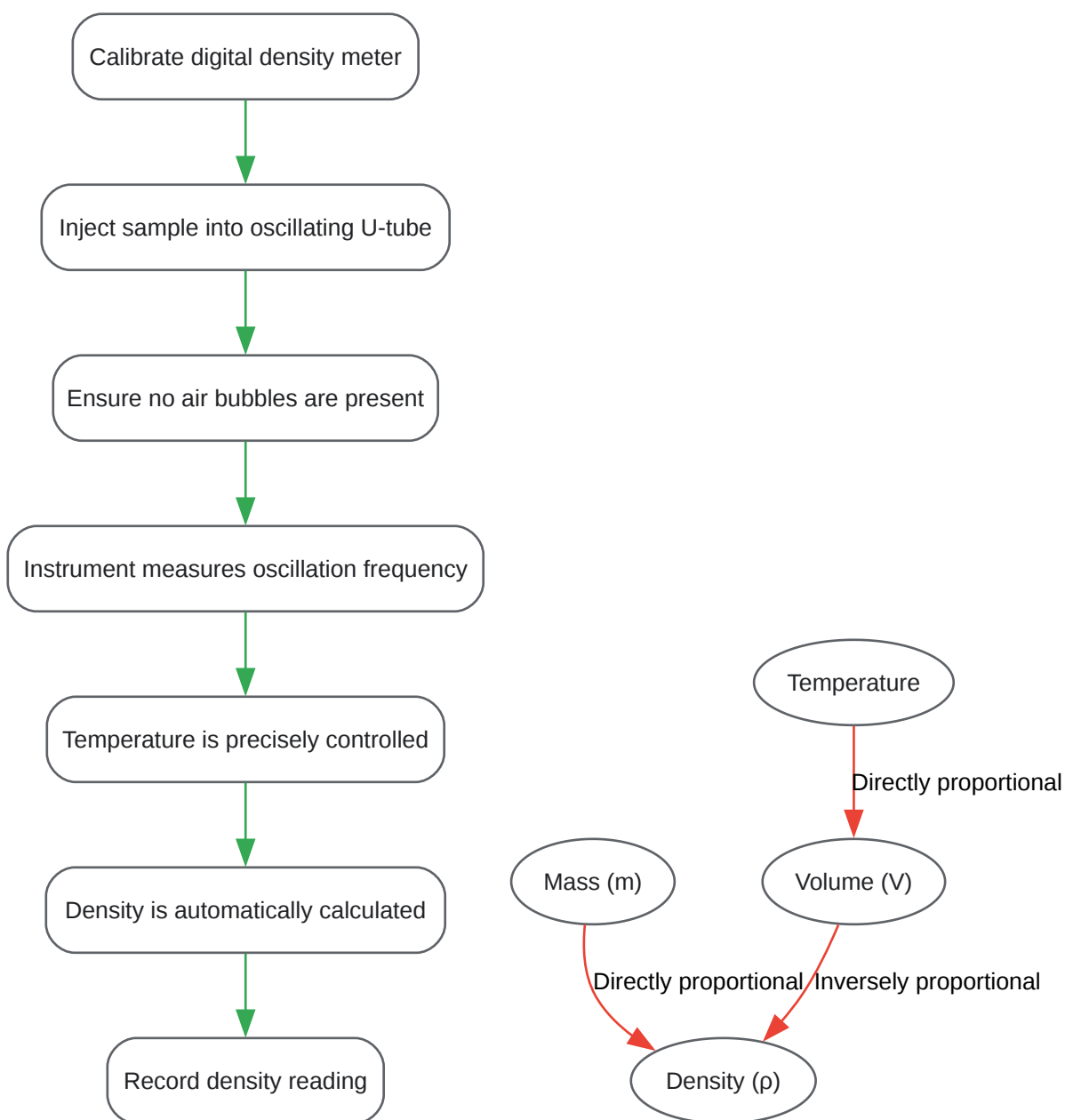
Method 1: Pycnometric Determination

The pycnometer method is a highly precise technique that determines density by measuring the mass of a precisely known volume of the liquid.[5] A pycnometer is a glass flask with a close-fitting ground glass stopper that has a capillary hole, allowing for a defined volume to be obtained with high accuracy.

Experimental Protocol:

- **Preparation:** The pycnometer and its stopper are thoroughly cleaned and dried, and their combined mass (m_0) is measured using an analytical balance.
- **Calibration:** The pycnometer is filled with a reference liquid of a well-known density, typically distilled water, at a constant temperature. The mass of the pycnometer filled with water (m_1) is recorded. The volume of the pycnometer (V) can then be calculated using the known density of water at that temperature.
- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with **2-Ethyl-3-methylbut-1-ene**. Care is taken to ensure no air bubbles are present.[6]
- **Weighing:** The mass of the pycnometer filled with the sample (m_2) is measured.
- **Calculation:** The density of the sample (ρ) is calculated using the formula: $\rho = (m_2 - m_0) / V$.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.astm.org [store.astm.org]
- 2. store.astm.org [store.astm.org]
- 3. standards.iteh.ai [standards.iteh.ai]
- 4. ASTM D4052 - eralytics [eralytics.com]
- 5. scribd.com [scribd.com]
- 6. che.utah.edu [che.utah.edu]
- To cite this document: BenchChem. [Technical Guide: Density of 2-Ethyl-3-methylbut-1-ene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13780073#2-ethyl-3-methylbut-1-ene-density>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com